

# A Comprehensive Technical Guide to 2,3-Dimethyl-5-nitroaniline Hemisulfate

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## Compound of Interest

Compound Name: *2,3-Dimethyl-5-nitroaniline hemisulfate*  
Cat. No.: *B12513089*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide offers an in-depth exploration of 2,3-Dimethyl-5-nitroaniline and its hemisulfate salt, compounds of interest in synthetic chemistry and drug discovery. This document provides a consolidated repository of its chemical identity, physicochemical properties, synthesis methodologies, and safety considerations, designed to empower researchers in their scientific endeavors.

## Part 1: Core Chemical Identity and Properties

### 2,3-Dimethyl-5-nitroaniline

2,3-Dimethyl-5-nitroaniline is an aromatic amine, a derivative of aniline, characterized by the presence of two methyl groups and a nitro group attached to the benzene ring.

Table 1: Chemical Identifiers for 2,3-Dimethyl-5-nitroaniline

Identifier	Value	Source
CAS Registry Number	106837-44-9	[1][2]
Molecular Formula	C <sub>8</sub> H <sub>10</sub> N <sub>2</sub> O <sub>2</sub>	[1]
Molecular Weight	166.18 g/mol	[1]
IUPAC Name	2,3-Dimethyl-5-nitroaniline	

Table 2: Physicochemical Properties of 2,3-Dimethyl-5-nitroaniline

Property	Value	Source
Appearance	Not explicitly stated in search results; likely a crystalline solid, color ranging from yellow to orange based on related nitroanilines.	
Melting Point	Data not available in search results.	
Boiling Point	Data not available in search results.	
Solubility	Expected to have low solubility in water and higher solubility in organic solvents, similar to other nitroanilines.[3]	

## 2,3-Dimethyl-5-nitroaniline Hemisulfate

The hemisulfate salt is formed by the reaction of 2,3-Dimethyl-5-nitroaniline with sulfuric acid in a 2:1 molar ratio. The basic amino group of the aniline derivative accepts a proton from the sulfuric acid, forming a salt.

CAS Registry Number: A specific CAS Registry Number for **2,3-Dimethyl-5-nitroaniline hemisulfate** was not identified in the initial search. This suggests that this particular salt may

not be a commonly isolated or commercially available form. In such cases, it is typically prepared in situ or synthesized and used directly in subsequent reaction steps. The absence of a dedicated CAS number underscores the importance of characterizing the material thoroughly if it is to be synthesized.

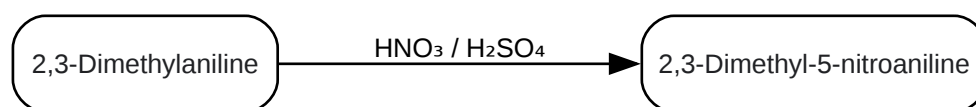
## Part 2: Synthesis and Experimental Protocols

The synthesis of 2,3-Dimethyl-5-nitroaniline and its subsequent conversion to the hemisulfate salt involves well-established organic chemistry principles.

### Synthesis of 2,3-Dimethyl-5-nitroaniline

The primary route for synthesizing substituted nitroanilines is through the nitration of the corresponding aniline derivative. For 2,3-Dimethyl-5-nitroaniline, the starting material would be 2,3-dimethylaniline.

Reaction Scheme:



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Caption: Synthesis of 2,3-Dimethyl-5-nitroaniline via nitration.

Detailed Protocol: Nitration of 2,3-Dimethylaniline (Proposed)

This protocol is a generalized procedure based on the synthesis of similar nitroaniline compounds and should be optimized for this specific substrate.

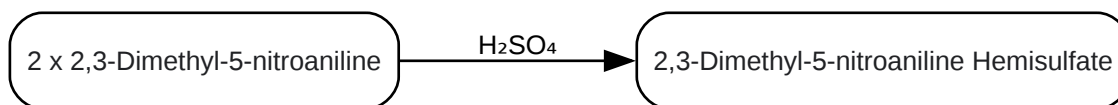
- **Dissolution:** In a flask equipped with a stirrer and a dropping funnel, dissolve 2,3-dimethylaniline in a suitable solvent, such as concentrated sulfuric acid, while maintaining a low temperature (e.g., 0-5 °C) using an ice bath.
- **Nitrating Mixture Preparation:** Separately, prepare a nitrating mixture by carefully adding concentrated nitric acid to concentrated sulfuric acid, again at a low temperature.

- Nitration: Add the nitrating mixture dropwise to the solution of 2,3-dimethylaniline, ensuring the temperature does not exceed a predetermined limit to control the reaction and minimize side-product formation.
- Reaction Quenching: After the addition is complete, allow the reaction to stir for a specified time before carefully pouring the mixture onto crushed ice to precipitate the product.
- Isolation and Purification: The precipitated solid, crude 2,3-Dimethyl-5-nitroaniline, is collected by filtration, washed with water to remove residual acid, and then purified, typically by recrystallization from a suitable solvent like ethanol.

## Preparation of 2,3-Dimethyl-5-nitroaniline Hemisulfate

The hemisulfate salt can be readily prepared by treating the parent aniline with sulfuric acid.

Reaction Scheme:



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Caption: Formation of the hemisulfate salt.

Detailed Protocol: Hemisulfate Salt Formation (Proposed)

- Dissolution: Dissolve the purified 2,3-Dimethyl-5-nitroaniline in a suitable organic solvent in which the hemisulfate salt is poorly soluble (e.g., diethyl ether, isopropanol).
- Acid Addition: Slowly add a stoichiometric amount (0.5 equivalents) of concentrated sulfuric acid dissolved in the same solvent to the aniline solution with stirring.
- Precipitation: The hemisulfate salt should precipitate out of the solution.
- Isolation: Collect the solid salt by filtration, wash with a small amount of the cold solvent to remove any unreacted starting material, and dry under vacuum.

## Part 3: Applications in Research and Drug Development

Nitroaniline derivatives are valuable intermediates in the synthesis of a wide range of organic molecules.[4]

- **Pharmaceutical Synthesis:** The amino and nitro groups of 2,3-Dimethyl-5-nitroaniline offer versatile handles for further chemical transformations, making it a potential building block for the synthesis of more complex molecules with potential biological activity.[5] The nitro group can be reduced to an amine, which can then be functionalized, while the existing amino group can be diazotized and converted to a variety of other functional groups.
- **Dye and Pigment Industry:** Substituted nitroanilines are widely used as precursors in the manufacturing of azo dyes.[5][6] The diazotized amino group can be coupled with various aromatic compounds to produce a wide spectrum of colors.
- **Agrochemicals:** The structural motifs present in this molecule are also found in some agrochemical compounds.[5]

## Part 4: Safety and Handling

While a specific safety data sheet for **2,3-Dimethyl-5-nitroaniline hemisulfate** is not available, the safety precautions for the parent compound and related nitroanilines should be strictly followed.

General Hazards of Nitroanilines:

- **Toxicity:** Nitroanilines are generally considered toxic if swallowed, in contact with skin, or if inhaled.[7][8]
- **Irritation:** They can cause skin and eye irritation.[7][8]
- **Carcinogenicity:** Some nitroanilines are suspected of causing cancer.
- **Environmental Hazards:** Many nitroaromatic compounds are toxic to aquatic life with long-lasting effects.

#### Recommended Safety Precautions:

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood.[7]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.
- Handling: Avoid breathing dust, fumes, or vapors.[9] Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[8]
- Disposal: Dispose of contents/container to an approved waste disposal plant.[8]

## Part 5: Conclusion

2,3-Dimethyl-5-nitroaniline is a valuable chemical intermediate with potential applications in various fields, most notably in the synthesis of pharmaceuticals and dyes. While its hemisulfate salt is not a commonly cataloged compound, it can be readily prepared through standard acid-base chemistry. Researchers working with this compound should adhere to strict safety protocols due to the inherent hazards associated with nitroaniline derivatives. The information presented in this guide provides a foundational understanding of this compound, enabling further research and development.

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